

Performance comparison of HFC-236fa and HFC-227ea as fire suppressants

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

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A Comparative Guide to HFC-236fa and HFC-227ea as Fire Suppressants

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fire suppression performance of two widely used hydrofluorocarbons (HFCs), HFC-236fa (**1,1,1,3,3,3-hexafluoropropane**) and HFC-227ea (1,1,1,2,3,3,3-heptafluoropropane). The information presented is supported by experimental data to assist in the informed selection of fire suppressants for critical applications.

Physical and Chemical Properties

HFC-236fa and HFC-227ea are both colorless, odorless, and electrically non-conductive clean agent fire suppressants.^[1] They extinguish fires primarily through physical mechanisms, including heat absorption and the interruption of the combustion chain reaction, without depleting oxygen to a significant extent.^[2] Key differences in their physical and chemical properties are summarized in Table 1.

Property	HFC-236fa	HFC-227ea
Chemical Formula	C ₃ H ₂ F ₆	C ₃ HF ₇
Molecular Weight	152.04 g/mol	170.03 g/mol [2]
Boiling Point	-1.4 °C	-16.4 °C[3]
Vapor Pressure (at 21°C)	~58.8 psia	~58.8 psia[2]
Ozone Depletion Potential (ODP)	0[3]	0[2]
Global Warming Potential (GWP, 100-yr)	9,810[4]	3,220[5]
Atmospheric Lifetime	240 years	34.2 years[5]

Fire Suppression Performance

The effectiveness of a fire suppressant is primarily determined by its minimum extinguishing concentration (MEC), which is the lowest concentration of the agent in the air required to extinguish a fire of a specific class.

Minimum Extinguishing Concentration (MEC)

The MEC is typically determined using standardized laboratory tests, such as the cup burner method for Class B fires. Design concentrations for fire suppression systems are then established by adding a safety factor to the MEC.[6]

Fire Class	Test Method	HFC-236fa	HFC-227ea
Class A (Surface Fires)	-	Design Concentration: ≥ Class A Surface Fire MEC[7]	Design Concentration: 6.25% - 7.0% v/v[5]
Class B (Flammable Liquids)	Cup Burner (n-Heptane)	5.9% v/v	6.7% v/v[5]
Class C (Energized Electrical)	Energized Equipment Test	≥ Class A Surface Fire MEC[7]	≥ Class A Surface Fire MEC[7]

Note: A study on energized electrical fires indicated that for a polymethylmethacrylate (PMMA) fuel source with a continuous energy supply, the extinguishing concentrations for both agents are higher than for a simple Class A surface fire.[7]

Performance in Portable Fire Extinguishers

A comparative study for the U.S. Army evaluated the performance of HFC-236fa and HFC-227ea in portable fire extinguishers. The results highlighted differences in the amount of agent required for extinguishment and the generation of decomposition products.

Performance Metric	HFC-236fa	HFC-227ea
Average Extinguishing Weight	1.6 to 1.8 lbs	1.4 to 1.6 lbs
Hydrogen Fluoride (HF) Generation	Lower than HFC-227ea	Higher than HFC-236fa
Carbonyl Fluoride (COF ₂) Generation	Little to no COF ₂ formed	Higher levels than HFC-236fa

This study concluded that while HFC-227ea was slightly more effective in terms of the weight of agent required, HFC-236fa generated lower levels of harmful decomposition products like HF and COF₂. [8]

Experimental Protocols

Cup Burner Method for Minimum Extinguishing Concentration (Class B Fires)

The cup burner method is a standardized test outlined in NFPA 2001 and ISO 14520 for determining the MEC of gaseous fire suppressants for flammable liquids.

Objective: To determine the minimum concentration of a fire suppressant in a flowing air stream that will extinguish a diffusion flame from a liquid fuel.

Apparatus:

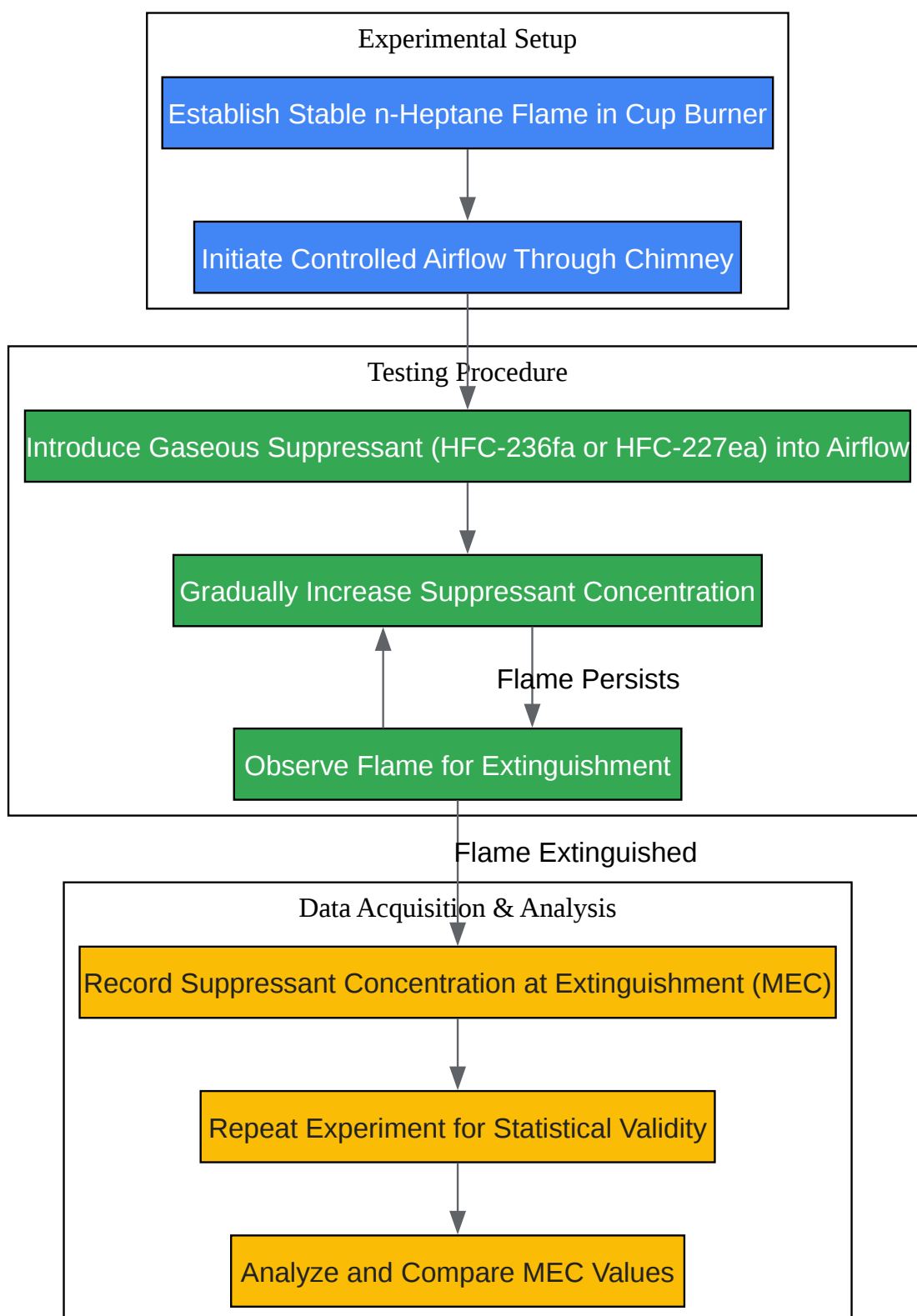
- A cylindrical glass chimney.

- A fuel cup centered at the base of the chimney.
- A system for supplying a controlled flow of air and agent vapor into the chimney.
- Flowmeters to accurately measure the flow rates of air and the fire suppressant.
- A fuel delivery system to maintain a constant fuel level in the cup.

Procedure:

- Establish a stable flame from the liquid fuel (typically n-heptane) in the cup with a controlled, steady flow of air through the chimney.
- Gradually introduce the gaseous fire suppressant into the air stream.
- Continuously and slowly increase the concentration of the suppressant until the flame is extinguished.
- The concentration of the agent at the point of extinguishment is recorded as the MEC.
- The test is repeated multiple times to ensure accuracy and reproducibility.

The following diagram illustrates the logical workflow of the cup burner experiment.



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Cup Burner Experimental Workflow

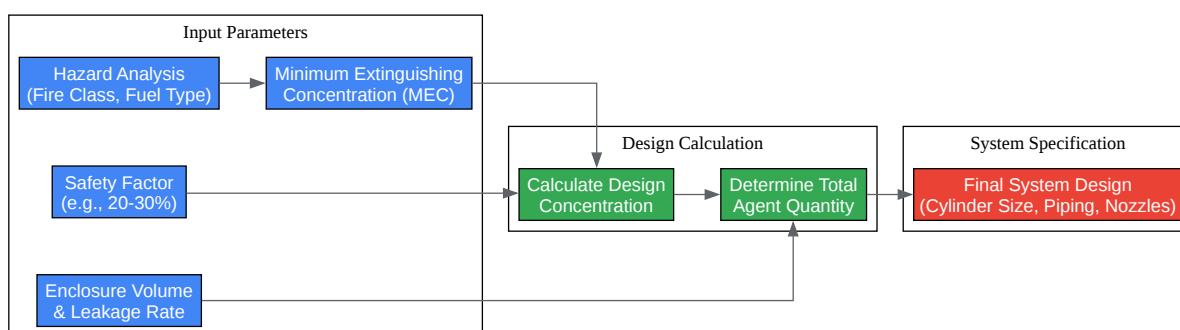
System Design and Application Considerations

Both HFC-236fa and HFC-227ea are used in total flooding and local application fire suppression systems. The choice between the two may depend on the specific hazard being protected, environmental considerations, and system design parameters.

Total Flooding Systems

In total flooding systems, the agent is discharged into an enclosed space to achieve a uniform concentration sufficient to extinguish the fire. The design concentration is a critical parameter and is typically the MEC plus a safety factor of 20-30%.^[6]

The diagram below illustrates the logical relationship in designing a total flooding system.



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Total Flooding System Design Logic

Discharge Characteristics

The discharge time for total flooding systems is typically designed to be 10 seconds or less to rapidly achieve the design concentration.^[1] While specific comparative data on discharge

times for HFC-236fa and HFC-227ea systems are not readily available in a single study, the system design, including cylinder pressure, piping, and nozzle selection, plays a crucial role. Both agents can be effectively discharged within the required timeframe with proper system engineering.[\[2\]](#)[\[8\]](#)

Environmental and Safety Profile

Both HFC-236fa and HFC-227ea have an ozone depletion potential (ODP) of zero, making them acceptable alternatives to ozone-depleting substances like Halon.[\[2\]](#)[\[3\]](#) However, they are potent greenhouse gases with relatively high global warming potentials (GWP). HFC-227ea has a significantly lower GWP and a shorter atmospheric lifetime compared to HFC-236fa, which may be a critical consideration in long-term environmental impact assessments.[\[4\]](#)[\[5\]](#)

In terms of safety, both agents are considered safe for use in occupied spaces at their design concentrations. However, upon exposure to high temperatures in a fire, they can decompose to produce toxic compounds such as hydrogen fluoride (HF).[\[3\]](#)[\[8\]](#) As indicated by experimental data, HFC-236fa tends to produce lower levels of these decomposition byproducts compared to HFC-227ea.[\[8\]](#)

Conclusion

Both HFC-236fa and HFC-227ea are effective fire suppressants with distinct performance profiles.

- HFC-227ea is a more efficient agent in terms of the weight required for extinguishment and has a more favorable environmental profile with a lower GWP.[\[5\]](#)[\[8\]](#)
- HFC-236fa demonstrates a lower propensity for generating toxic decomposition products during fire suppression, which can be a significant safety advantage.[\[8\]](#) It has a lower MEC for Class B fires compared to HFC-227ea.

The selection between HFC-236fa and HFC-227ea should be based on a comprehensive risk assessment that considers the specific application, the nature of the fire hazard, environmental regulations, and safety considerations for personnel and sensitive equipment.

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